

Technical Support Center: Overcoming TLC Streaking of Basic Compounds on Silica Gel

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Compound of Interest

Compound Name: 1-(Pyridin-2-Yl)Propan-2-One

Cat. No.: B1294891

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve issues with streaking of basic compounds during thin-layer chromatography (TLC) on silica gel plates.

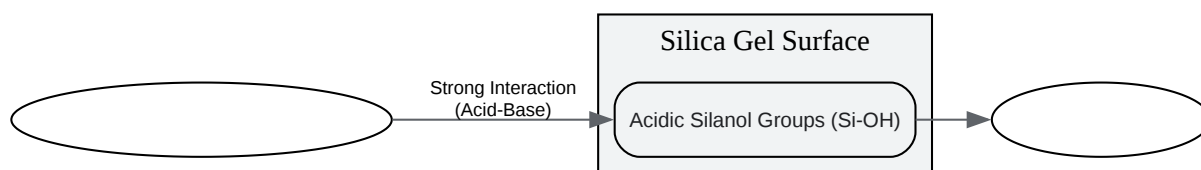
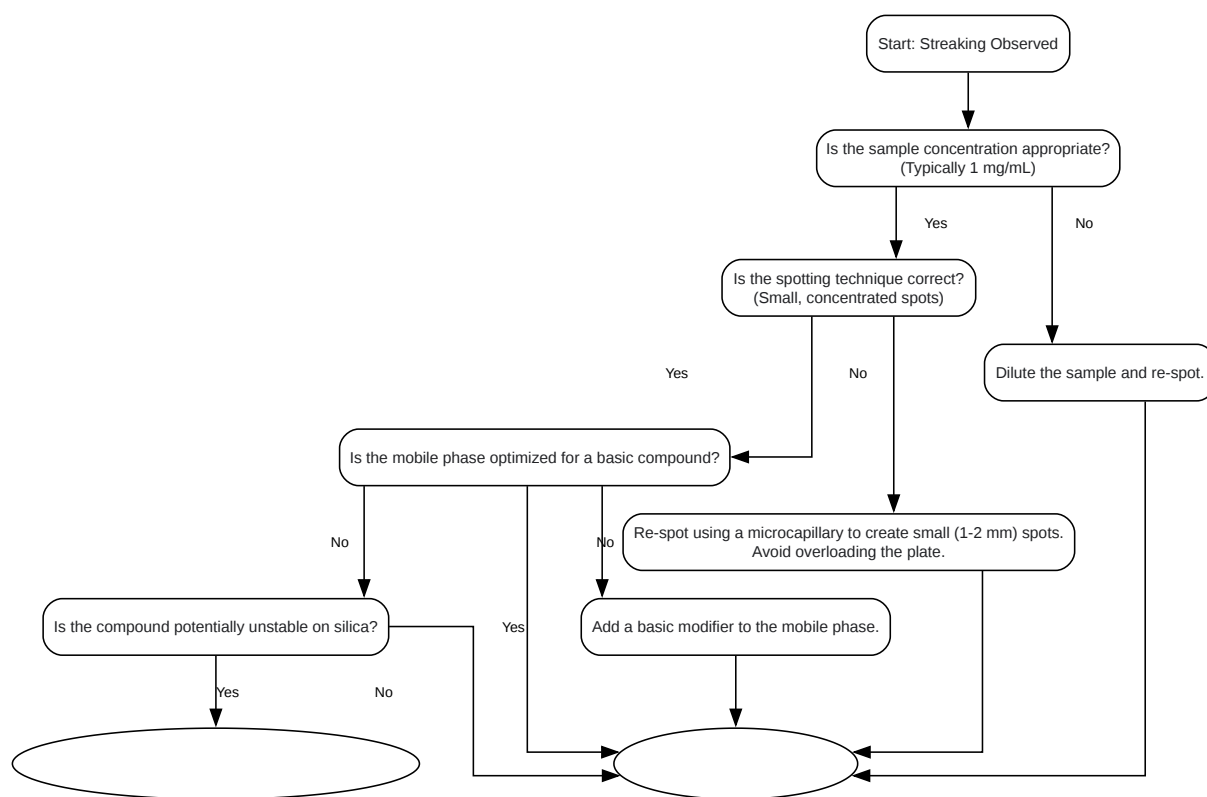
Troubleshooting Guide

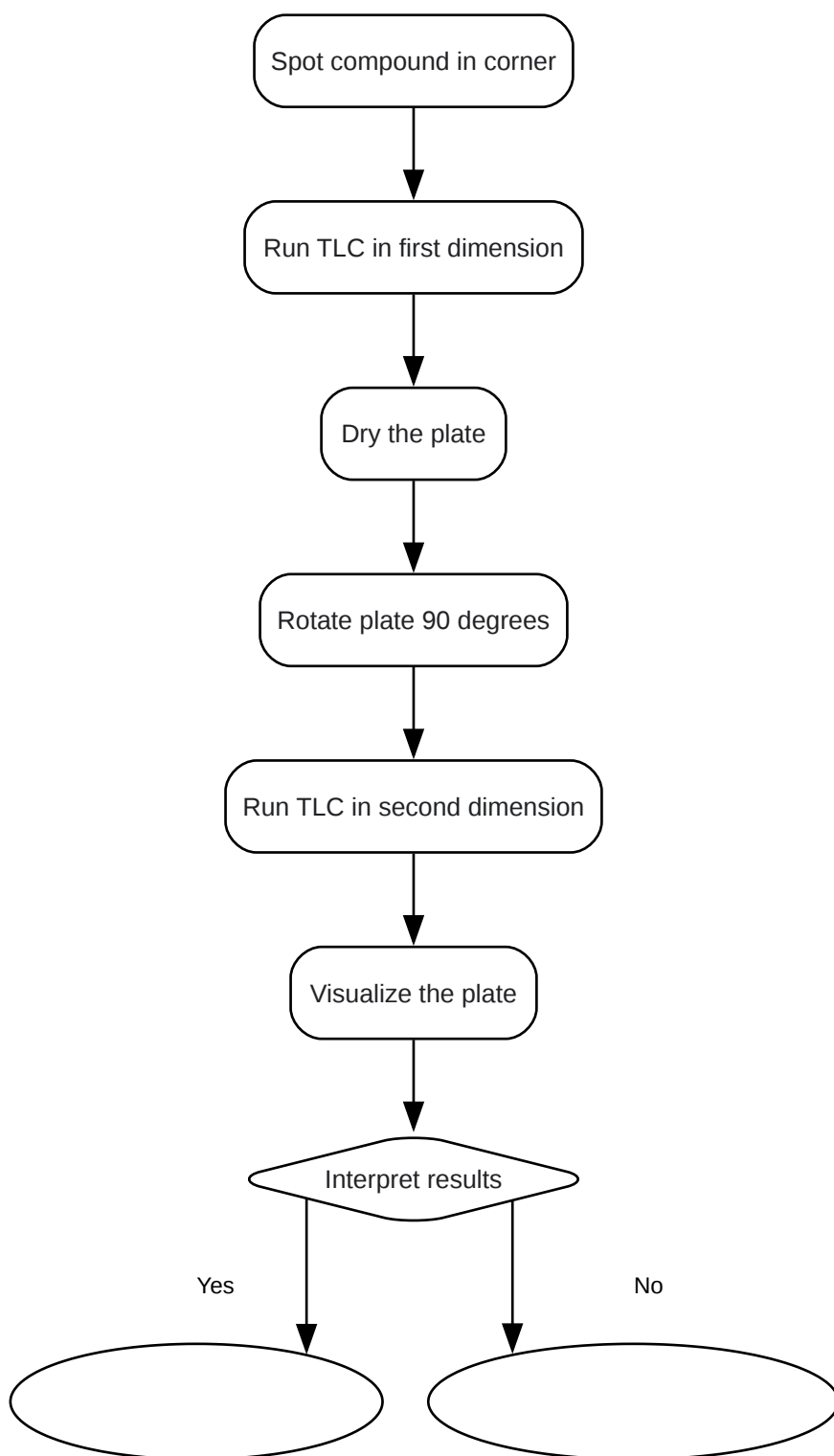
Issue: My basic compound is streaking on the TLC plate.

Streaking of basic compounds on silica gel is a common issue that can hinder accurate analysis of reaction progress and purity assessment. This guide will walk you through a systematic approach to diagnose and resolve the problem.

Step 1: Identify the Cause of Streaking

The first step is to determine the likely cause of the streaking. The flowchart below outlines a logical progression for troubleshooting.





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